

Physical properties of 2-Phenyl-3-butyn-2-ol (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Phenyl-3-butyn-2-ol**

Cat. No.: **B089498**

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An In-depth Technical Guide to the Physical Properties of **2-Phenyl-3-butyn-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Phenyl-3-butyn-2-ol**, a tertiary propargylic alcohol utilized as a building block in organic synthesis. The document details its melting and boiling points, provides standardized experimental protocols for their determination, and outlines a significant application in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry."

Physical Properties of 2-Phenyl-3-butyn-2-ol

2-Phenyl-3-butyn-2-ol (CAS Number: 127-66-2) is a solid at room temperature. Its primary physical characteristics are summarized below.

Data Presentation

Property	Value	Conditions
Melting Point	46-52 °C	Varies with purity
47-49 °C	(lit.) [1] [2] [3]	
Boiling Point	102-103 °C	at 12 mmHg [1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₀ O	
Molecular Weight	146.19 g/mol	
Appearance	Solid / Crystals or powder	[2] [5]

Experimental Protocols

Detailed methodologies for the determination of physical properties and a key synthetic application are provided below.

Melting Point Determination (Capillary Method)

This protocol describes the standard procedure for determining the melting point range of a solid organic compound using a capillary tube, which can be heated in a Thiele tube or a commercial melting point apparatus.

Materials:

- **2-Phenyl-3-butyn-2-ol** sample
- Melting point capillary tubes (sealed at one end)
- Mortar and pestle
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Heating medium (mineral oil for Thiele tube)
- Calibrated thermometer

Procedure:

- Sample Preparation: Place a small amount of **2-Phenyl-3-butyn-2-ol** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.
- Capillary Tube Packing: Push the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. Repeat until the packed sample is 1-2 mm high.
- Apparatus Setup (Thiele Tube): Attach the capillary tube to a thermometer using a rubber band or thread, aligning the sample with the middle of the thermometer bulb. Suspend the thermometer in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level.
- Apparatus Setup (Mel-Temp): Insert the thermometer into the designated well of the apparatus. Place the packed capillary tube into one of the sample channels.
- Heating: Begin heating the apparatus. For an unknown sample, a rapid initial heating can be used to find an approximate melting point. For an accurate measurement, heat the sample slowly, ensuring the temperature increases at a rate of 1-2°C per minute as it approaches the expected melting point.
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range). Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (the end of the melting range). The recorded values represent the melting point range.[1][4]

Boiling Point Determination at Reduced Pressure (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid, particularly at pressures below atmospheric pressure.

Materials:

- **2-Phenyl-3-butyn-2-ol** sample (melted)

- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Thiele tube filled with heating oil
- Calibrated thermometer
- Vacuum source and manometer

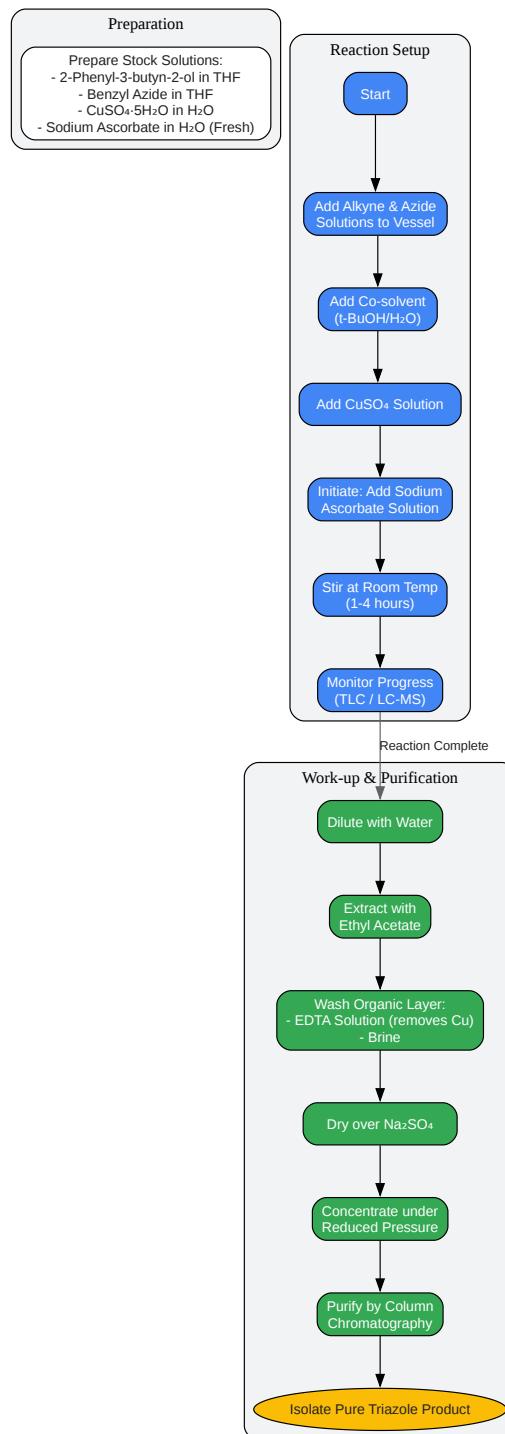
Procedure:

- Sample Preparation: Add a few milliliters of the molten **2-Phenyl-3-butyn-2-ol** into a small test tube.
- Capillary Inversion: Place a capillary tube, with its sealed end up, into the liquid in the test tube.
- Apparatus Setup: Attach the test tube to a thermometer. Suspend the assembly in a Thiele tube, ensuring the sample is below the oil level. Connect the Thiele tube apparatus to a vacuum source with a manometer to control and measure the pressure.
- Heating under Reduced Pressure: Evacuate the system to the desired pressure (e.g., 12 mmHg). Begin to gently heat the side arm of the Thiele tube. A convection current will ensure uniform heating.
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- Recording the Boiling Point: Turn off the heat and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the substance at the recorded pressure. Note the temperature on the thermometer at this exact moment.[6][7]

Application in Synthesis: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

2-Phenyl-3-butyn-2-ol serves as a versatile alkyne for CuAAC reactions, a cornerstone of "click chemistry" used to form stable 1,2,3-triazole linkages. This reaction is widely employed in drug discovery, bioconjugation, and materials science.^[4] The following protocol details the synthesis of 1-benzyl-4-(2-hydroxy-2-phenylpropan-2-yl)-1H-1,2,3-triazole.

Experimental Workflow: CuAAC Synthesis



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- To cite this document: BenchChem. [Physical properties of 2-Phenyl-3-butyn-2-ol (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089498#physical-properties-of-2-phenyl-3-butyn-2-ol-melting-point-boiling-point\]](https://www.benchchem.com/product/b089498#physical-properties-of-2-phenyl-3-butyn-2-ol-melting-point-boiling-point)

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